

An In-depth Technical Guide to the Chemical Structure and Synthesis of GSK8175

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, synthesis, and mechanism of action of **GSK8175**, a potent non-nucleoside inhibitor of the hepatitis C virus (HCV) NS5B polymerase. The information is intended for researchers, scientists, and professionals involved in drug discovery and development.

Chemical Structure and Properties

GSK8175 is a complex heterocyclic molecule containing a benzoxaborole moiety. Its chemical and physical properties are summarized in the table below.



| Property | Value |
|-------------------|--|
| IUPAC Name | 6-[(7-chloro-1-hydroxy-3H-2,1-benzoxaborol-5-yl)-methylsulfonylamino]-5-cyclopropyl-2-(4-fluorophenyl)-N-methyl-1-benzofuran-3-carboxamide |
| Molecular Formula | C27H23BCIFN2O6S |
| Molecular Weight | 568.8 g/mol |
| Canonical SMILES | B1(C2=C(CO1)C=C(C=C2CI)N(C3=C(C=C4C(= C3)OC(=C4C(=O)NC)C5=CC=C(C=C5)F)C6CC 6)S(=O)(=O)C)O |
| PubChem CID | 71494937 |

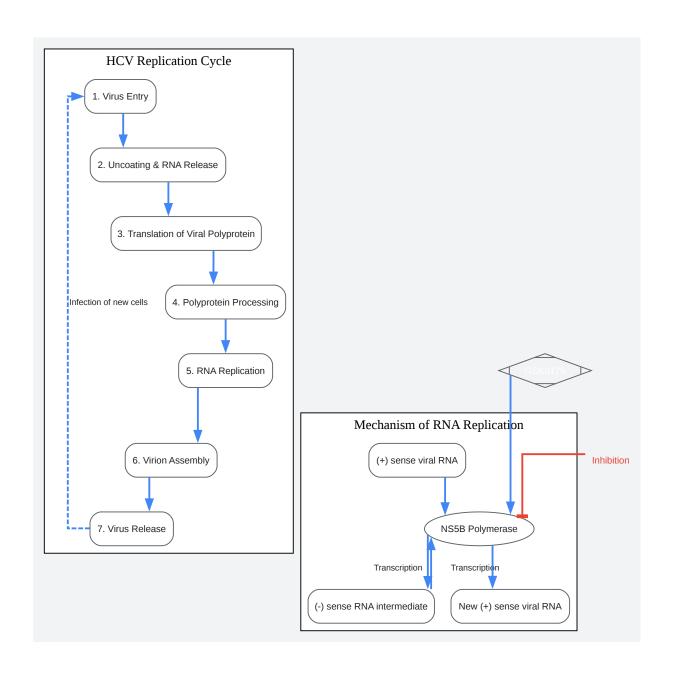
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Caption: Convergent synthetic approach for **GSK8175**.

Mechanism of Action: Inhibition of HCV NS5B Polymerase

GSK8175 is a direct-acting antiviral agent that specifically targets the hepatitis C virus nonstructural protein 5B (NS5B). [1]NS5B is an RNA-dependent RNA polymerase, an enzyme essential for the replication of the viral RNA genome. [2][3] GSK8175 functions as a non-nucleoside inhibitor (NNI). [2]Unlike nucleoside inhibitors that mimic natural substrates and get incorporated into the growing RNA chain to cause termination, NNIs like GSK8175 bind to an allosteric site on the NS5B enzyme. [3]An X-ray co-crystal structure of GSK8175 bound to the NS5B protein from genotype 1a revealed that it binds to a distinct allosteric site located in the "thumb" domain of the polymerase. [4]This binding event induces a conformational change in the enzyme, rendering it inactive and thereby halting viral RNA replication. [3] The following diagram illustrates the role of NS5B in the HCV replication cycle and its inhibition by GSK8175.





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Caption: Inhibition of HCV NS5B polymerase by GSK8175.



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